

Safety and Toxicity Profile of 4-Phenylisoxazol-5-ol: A Technical Guide

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Compound of Interest

Compound Name: 4-Phenylisoxazol-5-ol

Cat. No.: B096106

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Disclaimer: This document provides a comprehensive overview of the predicted safety and toxicity profile of **4-Phenylisoxazol-5-ol** based on available data for structurally related compounds and the isoxazole class of molecules. No direct experimental safety and toxicity data for **4-Phenylisoxazol-5-ol** has been identified in the public domain. The information herein is intended for research and informational purposes only and should not be considered a substitute for rigorous, compound-specific experimental testing and evaluation.

Executive Summary

4-Phenylisoxazol-5-ol is a heterocyclic compound belonging to the isoxazole class. While specific toxicological data for this exact molecule is not readily available, this guide synthesizes information from related isoxazole derivatives and analogous chemical structures to provide a predictive assessment of its safety and toxicity profile. Isoxazole derivatives are known for a wide range of biological activities, and their toxicological profiles can vary significantly based on substitution patterns.^{[1][2]} This document outlines the anticipated physicochemical properties, potential hazards, and key toxicological endpoints for **4-Phenylisoxazol-5-ol**. It also provides detailed experimental protocols for essential safety and toxicity assays, which would be required for a formal risk assessment.

Physicochemical Properties (Predicted)

A summary of the predicted physicochemical properties of **4-Phenylisoxazol-5-ol** is presented in Table 1. These properties are crucial for understanding the compound's potential absorption, distribution, metabolism, and excretion (ADME) characteristics, as well as its likely behavior in biological systems.

Property	Predicted Value	Reference
Molecular Formula	C ₉ H ₇ NO ₂	[3]
Molecular Weight	161.16 g/mol	[3]
Appearance	Solid (predicted)	[3]
Melting Point	Not available	
Boiling Point	Not available	
Water Solubility	Sparingly soluble (predicted)	
logP (Octanol-Water Partition Coefficient)	~1.5 - 2.5 (estimated)	
pKa	Not available	

Hazard Identification and Classification (Predicted)

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) data for structurally similar compounds, such as 3-phenylisoxazol-5-ol and 5-phenylisoxazol-3-ol, a predicted hazard classification for **4-Phenylisoxazol-5-ol** is provided in Table 2.[3][4][5]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Toxicological Profile (Predicted)

This section details the predicted toxicological profile of **4-Phenylisoxazol-5-ol**, drawing inferences from the broader class of isoxazole derivatives and related heterocyclic compounds.

Acute Toxicity

The primary route of acute toxicity is expected to be oral ingestion. Based on analogs, **4-Phenylisoxazol-5-ol** is predicted to be harmful if swallowed, falling into GHS Category 4 for acute oral toxicity.[3][4] Dermal and inhalation toxicity data are not available but should be investigated.

Cytotoxicity

In vitro cytotoxicity is a common characteristic of biologically active small molecules. It is anticipated that **4-Phenylisoxazol-5-ol** would exhibit cytotoxic effects in various cell lines, with the potency being cell-line and concentration-dependent. The MTT assay is a standard method to evaluate this endpoint.

Genotoxicity and Mutagenicity

The genotoxic potential of **4-Phenylisoxazol-5-ol** is unknown. The Ames test (bacterial reverse mutation assay) is a critical initial screen for mutagenicity.[6][7][8][9][10] Further evaluation for clastogenicity (chromosome damage) using an in vitro or in vivo micronucleus assay would be necessary to fully characterize its genotoxic profile.[11][12][13][14][15]

Carcinogenicity

There is no data on the carcinogenic potential of **4-Phenylisoxazol-5-ol**. Long-term animal bioassays would be required to assess this endpoint.

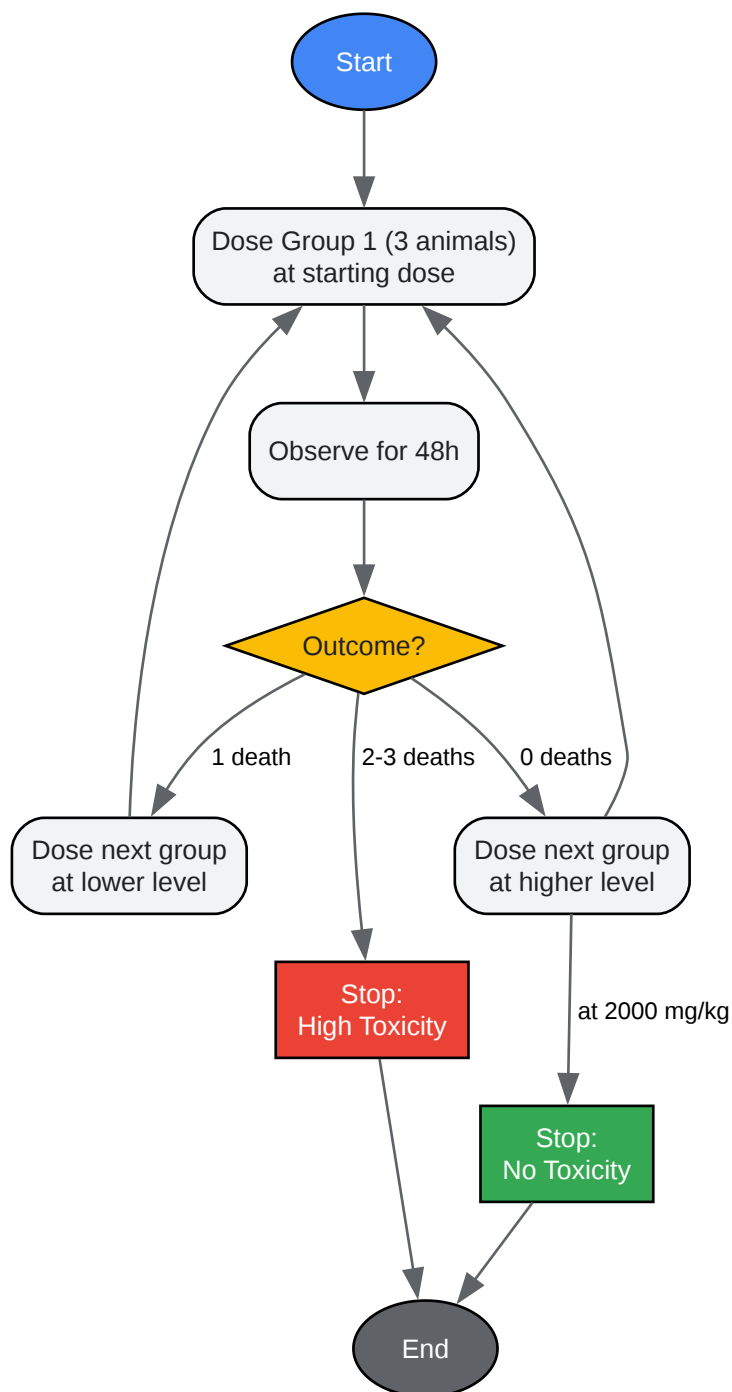
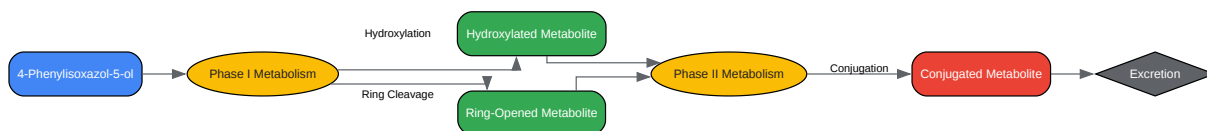
Reproductive and Developmental Toxicity

The effects of **4-Phenylisoxazol-5-ol** on reproduction and development have not been studied.

Pharmacokinetics and Metabolism (Predicted)

The pharmacokinetic properties of isoxazole derivatives can be variable.[16][17][18] The metabolic fate of the isoxazole ring often involves enzymatic ring opening.[19][20][21][22] For

4-Phenylisoxazol-5-ol, it is plausible that metabolism could proceed via hydroxylation of the phenyl ring, followed by conjugation, or through cleavage of the isoxazole ring.



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